

safety and handling of Nerol-d6 in the lab

Author: BenchChem Technical Support Team. Date: December 2025



Hazard Identification and Classification

Nerol-d6 is classified as a hazardous chemical. The following tables summarize its GHS classification and key toxicological and physical properties.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[3]
Skin Sensitization	1B	H317: May cause an allergic skin reaction
Hazardous to the Aquatic Environment, Acute Hazard	2	H401: Toxic to aquatic life

Signal Word: Warning

Hazard Pictograms:

• Palt text

Table 2: Toxicological and Physical/Chemical Data



Property	Value
Acute Oral Toxicity (LD50, Rat)	> 2000 mg/kg bw
Acute Dermal Toxicity (LD50, Rabbit)	> 2000 mg/kg bw
Flash Point	107.78 °C (226 °F) - closed cup
Molecular Formula	C10H12D6O
Molecular Weight	154.25 g/mol (for Nerol)
Density	0.878 g/cm ³
Appearance	Colorless liquid
Odor	Sweet rose odor

Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when working with Nerol-d6.

Engineering Controls

 Ventilation: Handle Nerol-d6 in a well-ventilated area. A chemical fume hood is recommended to minimize the inhalation of vapors.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Use safety glasses with side shields or chemical safety goggles. A face shield may be necessary if there is a higher risk of splashing.
- Hand Protection: Wear suitable chemical-resistant gloves tested according to EN 374.
 Change gloves immediately if they become contaminated.
- Skin and Body Protection: A standard lab coat should be worn. Contaminated work clothing should not be allowed out of the workplace.



 Respiratory Protection: If ventilation is inadequate, use a suitable respirator with a Type A filter for organic gases and vapors.

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- · Wash hands thoroughly after handling.
- No eating, drinking, or smoking in the laboratory.
- Keep the container tightly closed when not in use.

Storage

- Keep the container tightly closed and dry.
- Store in a cool, well-ventilated place.
- Keep away from heat, sparks, open flames, and hot surfaces.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation.
 Avoid contact with the spilled material and do not breathe vapors.
- Containment and Cleaning Up: Cover drains to prevent entry into the sewer system. Absorb
 the spill with an inert, liquid-binding material such as sand or diatomaceous earth.
- Disposal: Place the absorbed material into appropriate, labeled containers for disposal.

First Aid Measures

• If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention.



- In Case of Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. If skin irritation or a rash occurs, seek medical attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.
- If Swallowed: Clean mouth with water and call a doctor if you feel unwell.

Disposal Considerations

 Dispose of contents and containers in accordance with local, regional, national, and international regulations. This should be done at a hazardous or special waste collection point.

Visualizations

The following diagrams illustrate the key safety workflows and hazard mitigation strategies for working with **Nerol-d6**.



Safe Handling Workflow for Nerol-d6 Preparation **Review SDS** Verify Fume Hood Operation Don Appropriate PPE Handling Receive and Inspect Nerol-d6 Transfer to Fume Hood Perform Experiment Post-Handling Securely Close Container Clean Work Area Remove and Dispose of PPE Wash Hands Thoroughly Storage & Disposal


Click to download full resolution via product page

Caption: A logical workflow for the safe handling of **Nerol-d6** in a laboratory setting.

Store in a Cool, Dry, Ventilated Area

Dispose of Waste via Hazardous Waste Stream





Click to download full resolution via product page

Caption: Potential hazards of Nerol-d6 and their corresponding mitigation strategies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. benchchem.com [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. download.basf.com [download.basf.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [safety and handling of Nerol-d6 in the lab].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b15560686#safety-and-handling-of-nerol-d6-in-the-lab]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com